

# What is the chemical structure of Tetrahydrocortisone acetate?

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## Compound of Interest

Compound Name: *Tetrahydrocortisone acetate*

Cat. No.: *B104431*

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An In-depth Technical Guide to **Tetrahydrocortisone Acetate**

## Introduction

**Tetrahydrocortisone acetate** is a steroid molecule of significant interest in the study of glucocorticoid metabolism. It serves as a crucial intermediate in the metabolic pathway of cortisone and is a synthetic precursor for obtaining key metabolites for research purposes. This document provides a comprehensive overview of its chemical structure, properties, synthesis, and biological relevance, tailored for researchers and professionals in drug development and chemical biology.

## Chemical Structure and Properties

**Tetrahydrocortisone acetate**, also known as **3 $\alpha$ ,5 $\beta$ -tetrahydrocortisone acetate**, is a saturated derivative of cortisone acetate. The core structure is a pregnane steroid skeleton.

### Chemical Identifiers and Properties

Property	Value	Source
IUPAC Name	[2-[(3R,5R,10S,13S,17R)-3,17-dihydroxy-10,13-dimethyl-11-oxo-2,3,4,5,6,7,8,9,12,14,15,16-dodecahydro-1H-cyclopenta[a]phenanthren-17-yl]-2-oxoethyl] acetate	<a href="#">[1]</a>
Molecular Formula	C <sub>23</sub> H <sub>34</sub> O <sub>6</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	406.51 g/mol	<a href="#">[2]</a>
PubChem CID	6710698	<a href="#">[1]</a> <a href="#">[3]</a>
CAS Number	17736-20-8	<a href="#">[4]</a>
Synonyms	Tetrahydrocortisone-21-acetate	<a href="#">[1]</a>

## Synthesis of Tetrahydrocortisone Acetate

A notable synthetic route to obtain **3 $\alpha$ ,5 $\beta$ -tetrahydrocortisone acetate** has been developed using cortisone acetate as the starting material. This pathway is part of a broader synthesis aimed at producing tetrahydrocortisone 3-glucuronide.[\[5\]](#)

## Experimental Protocol: Synthesis of 3 $\alpha$ ,5 $\beta$ -Tetrahydrocortisone Acetate (5)

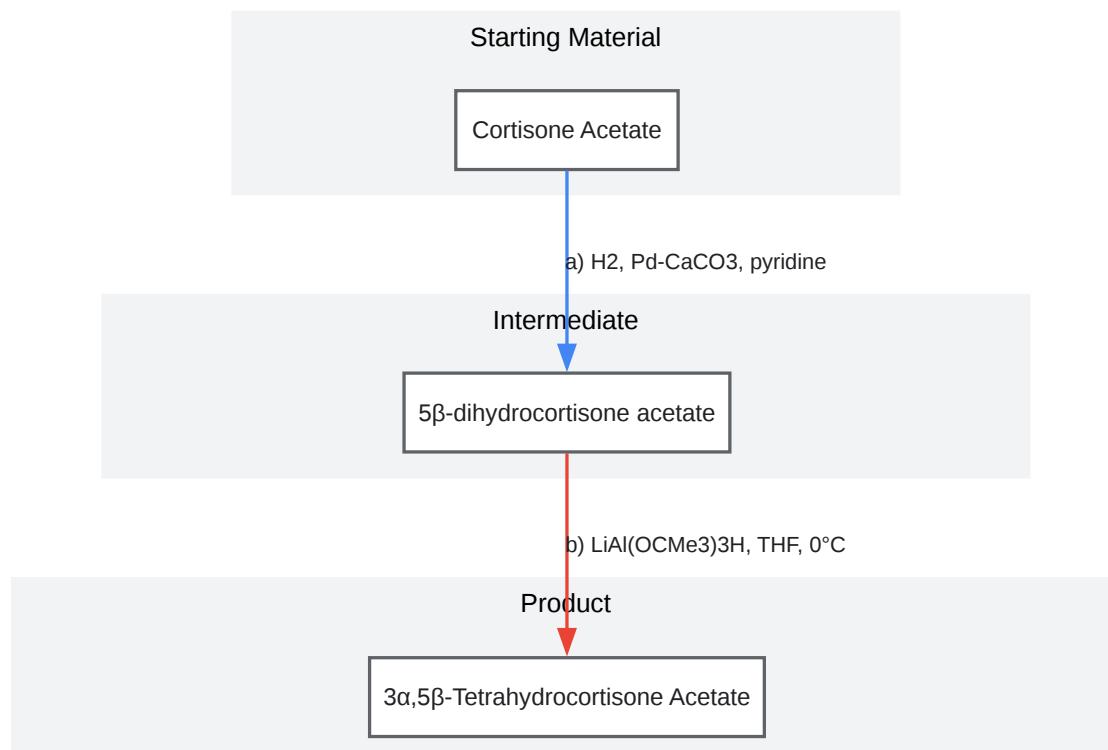
This protocol is adapted from a novel synthesis of tetrahydrocortisone 3-glucuronide.[\[5\]](#) The key step involves the stereoselective reduction of the C-3 carbonyl group of 5 $\beta$ -dihydrocortisone acetate (8).

### Step 1: Synthesis of 5 $\beta$ -dihydrocortisone acetate (8) from Cortisone Acetate

- Hydrogenation: Cortisone acetate is subjected to hydrogenation. A common method involves using a palladium on calcium carbonate (Pd-CaCO<sub>3</sub>) catalyst in the presence of pyridine. This selectively reduces the double bond in the A-ring of the steroid.

**Step 2: Reduction of  $5\beta$ -dihydrocortisone acetate (8) to  $3\alpha,5\beta$ -tetrahydrocortisone acetate (5)**

- Reaction Setup:  $5\beta$ -dihydrocortisone acetate (8) is dissolved in a suitable anhydrous solvent, such as tetrahydrofuran (THF).
- Reduction: The solution is cooled to  $0^\circ\text{C}$ . Lithium tri-tert-butoxyaluminum hydride ( $\text{LiAl}(\text{OCMe}_3)_3\text{H}$ ) is then added as the reducing agent. This specific hydride is used for its stereoselectivity in reducing the C-3 carbonyl group to a  $3\alpha$ -hydroxyl group.[5]
- Monitoring and Quenching: The reaction is monitored for completion. Upon completion, it is carefully quenched.
- Workup and Purification: The product,  $3\alpha,5\beta$ -tetrahydrocortisone acetate (5), is isolated and purified using standard techniques such as column chromatography. This method has been reported to yield the desired product in approximately 71% yield.[5]



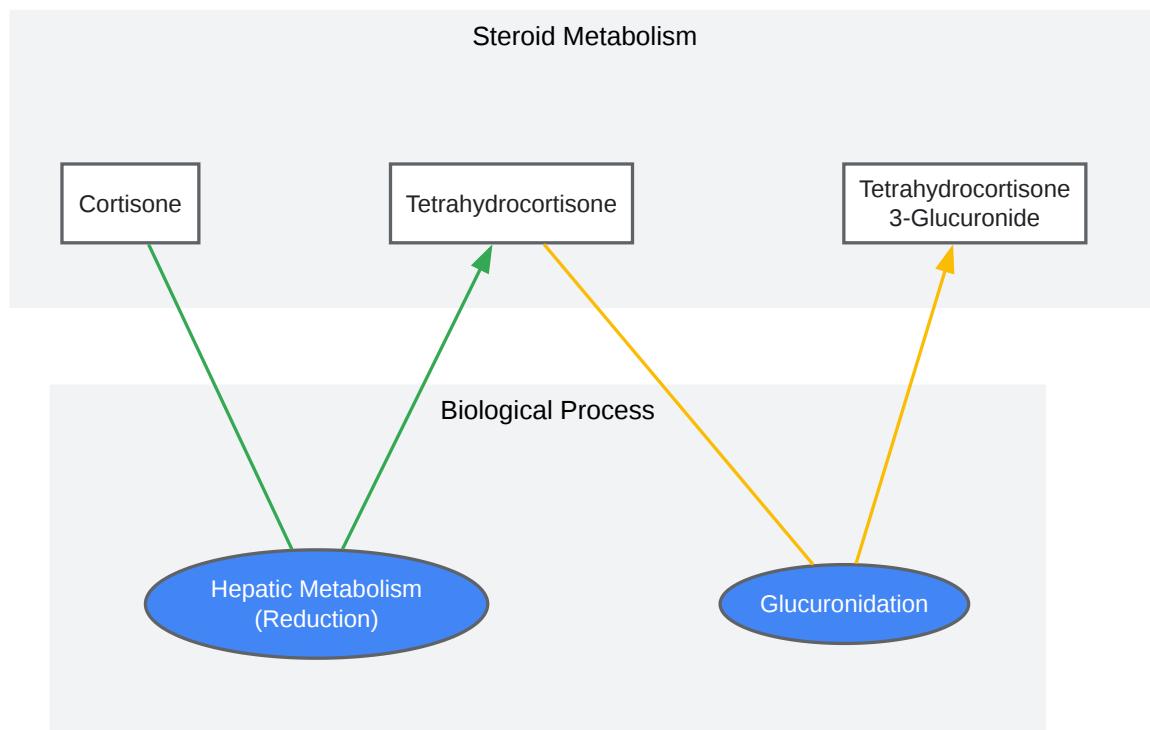
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Caption: Synthesis of  $3\alpha,5\beta$ -Tetrahydrocortisone Acetate.

## Biological Significance and Metabolic Pathway

Tetrahydrocortisone is an inactive metabolite of cortisone.<sup>[6]</sup> In the body, cortisone is metabolized in the liver and other tissues to hydrogenated forms, including tetrahydrocortisone and tetrahydrocortisol.<sup>[7][8]</sup> These metabolites are then typically conjugated, for instance with glucuronic acid, to increase their water solubility for excretion in the urine.<sup>[7][8]</sup>

**Tetrahydrocortisone acetate** is a key intermediate in the laboratory synthesis of tetrahydrocortisone 3-glucuronide, a major urinary metabolite.<sup>[2][5]</sup> The study of these metabolic pathways is essential for understanding various endocrine diseases.

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Caption: Metabolic Pathway of Cortisone.

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